

Application Notes: The Strategic Synthesis of α-L-Fucose from D-Glucose

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Compound of Interest		
Compound Name:	alpha-L-fucopyranose	
Cat. No.:	B10759771	Get Quote

Introduction

L-Fucose (6-deoxy-L-galactose) is a crucial deoxyhexose sugar integral to a myriad of biological processes. It is a terminal monosaccharide found on N- and O-linked glycans of glycoproteins and glycolipids.[1][2] Its presence is critical for cell-cell recognition, immune responses, inflammation, and signal transduction.[2][3] In the context of drug development, L-fucose is of paramount importance, particularly in the manufacturing of therapeutic proteins like monoclonal antibodies (mAbs), where the fucosylation status of N-linked glycans directly modulates antibody-dependent cell-mediated cytotoxicity (ADCC).[2] Furthermore, fucosylated structures are implicated in cancer progression and metastasis, making them targets for novel therapeutic strategies.[4][5]

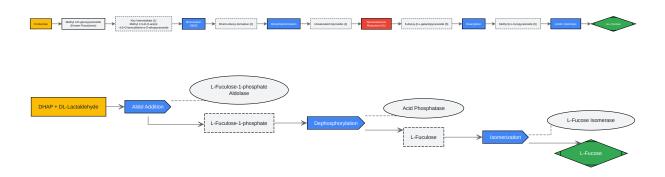
While L-fucose can be extracted from natural sources like brown algae, the process is often costly and yields can be inconsistent. [6][7] Chemical and enzymatic synthesis from abundant, inexpensive monosaccharides presents a more viable and scalable alternative. This document provides detailed protocols for the chemical synthesis of α -L-fucose starting from D-glucose, an inexpensive and readily available precursor.

Synthesis Pathway Overview: From D-Glucose to L-Fucose

The conversion of a D-series sugar to an L-series sugar is a significant stereochemical challenge. The core of the synthesis from D-glucose to L-fucose involves a key inversion of the



stereocenter at the C-5 position. The chemical pathway detailed below is a multi-step process involving protection, activation, elimination, and stereoselective reduction to achieve this transformation. An overall yield of 19.3% for the final five steps has been reported for this conversion.[8][9]



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